

Unveiling the Nuances: A Technical Comparison of (-)-Dihydrojasmonic Acid and Jasmonic Acid

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Compound of Interest

Compound Name: (-)-Dihydrojasmonic acid

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A comprehensive technical guide for researchers, scientists, and drug development professionals delving into the core differences between **(-)-dihydrojasmonic acid** and its well-studied precursor, jasmonic acid. This document provides an in-depth analysis of their chemical properties, biosynthetic origins, and differential biological activities, supported by quantitative data, detailed experimental protocols, and signaling pathway visualizations.

Core Distinctions: Structure and Physicochemical Properties

Jasmonic acid (JA) and **(-)-dihydrojasmonic acid** (H2JA) are closely related oxylipin phytohormones that play crucial roles in plant development and defense. The primary structural difference lies in the saturation of the pentenyl side chain. Jasmonic acid possesses a cis-double bond at the C-9 position, whereas in **(-)-dihydrojasmonic acid**, this bond is reduced, resulting in a saturated pentyl side chain.^{[1][2]} This seemingly minor modification significantly impacts their physicochemical properties and, consequently, their biological efficacy.

Property	Jasmonic Acid	(-)-Dihydrojasmonic Acid	Reference(s)
Molecular Formula	C ₁₂ H ₁₈ O ₃	C ₁₂ H ₂₀ O ₃	[2][3]
Molar Mass	210.27 g/mol	212.28 g/mol	[2][3]
Chemical Structure	A cyclopentanone ring with a carboxymethyl group and a pentenyl side chain containing a C=C double bond.	A cyclopentanone ring with a carboxymethyl group and a saturated pentyl side chain.	[1][2]
Biological Activity	Potent signaling molecule involved in plant defense, growth regulation, and stress responses.	Generally considered to be a less biologically active derivative of jasmonic acid.[4]	[4][5]

Biosynthesis: A Tale of Two Pathways

The biosynthesis of jasmonic acid is a well-elucidated process known as the octadecanoid pathway, commencing from α -linolenic acid released from chloroplast membranes.[6][7][8] In contrast, the formation of **(-)-dihydrojasmonic acid** is understood as a subsequent metabolic conversion of jasmonic acid.

Jasmonic Acid Biosynthesis

The synthesis of JA is a multi-step enzymatic cascade occurring across different cellular compartments:

- Chloroplast:
 - Oxygenation: α -linolenic acid is oxygenated by 13-lipoxygenase (13-LOX) to form (13S)-hydroperoxyoctadecatrienoic acid (13-HPOT).
 - Dehydration and Cyclization: Allene oxide synthase (AOS) converts 13-HPOT to an unstable allene oxide, which is then cyclized by allene oxide cyclase (AOC) to produce 12-

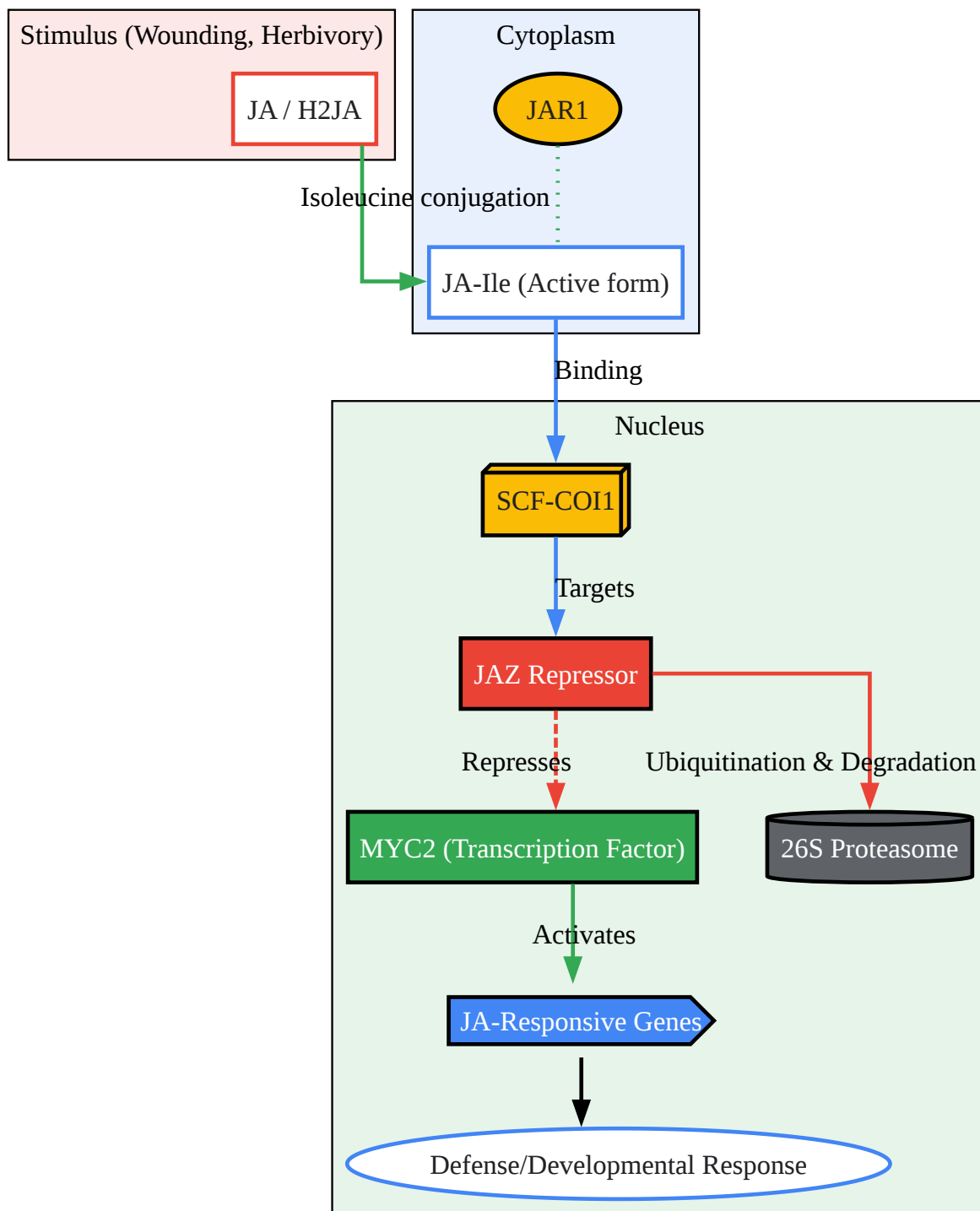
oxophytodienoic acid (OPDA).[7]

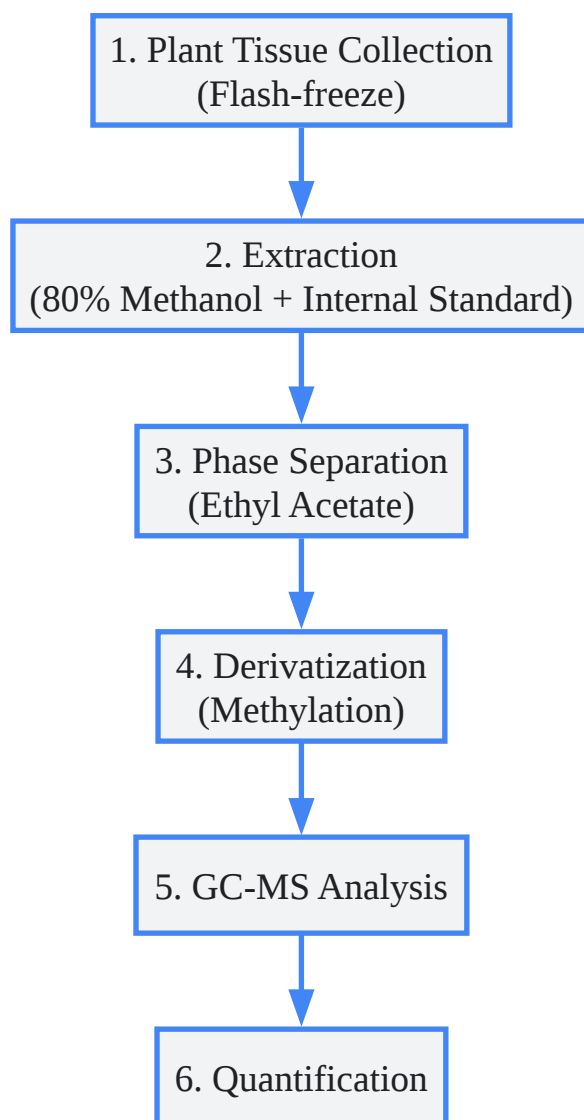
- Peroxisome:
 - Reduction: OPDA is transported to the peroxisome and reduced by 12-oxophytodienoate reductase 3 (OPR3).
 - β -Oxidation: The resulting compound undergoes three cycles of β -oxidation to shorten the carboxylic acid side chain, yielding (+)-7-iso-jasmonic acid, which can then epimerize to the more stable (-)-jasmonic acid.[6]

(-)-Dihydrojasmonic Acid Formation

(-)-Dihydrojasmonic acid is formed via the reduction of the double bond in the pentenyl side chain of jasmonic acid. While this conversion is known to occur in plants and fungi, the specific enzymes responsible for this reduction in planta are not as well characterized as the core JA biosynthetic pathway. It is considered a metabolic derivative, potentially involved in the catabolism or attenuation of the jasmonate signal.[4]







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